

Octan-2-yl 2-cyanoacetate CAS number and identifiers.

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Compound of Interest

Compound Name: Octan-2-yl 2-cyanoacetate

Cat. No.: B3023456

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An In-Depth Technical Guide to **Octan-2-yl 2-cyanoacetate** for Researchers and Drug Development Professionals

Introduction

Octan-2-yl 2-cyanoacetate is a significant chemical intermediate, primarily recognized as a key precursor in the synthesis of α -cyanoacrylate adhesives.[1][2] These adhesives, particularly those derived from longer-chain alcohol esters like **octan-2-yl 2-cyanoacetate**, are valued for their application as medical tissue adhesives.[1][2] Their utility in clinical settings for wound closure and in various surgical procedures underscores the importance of understanding the synthesis, properties, and handling of this precursor.[1][3] Compared to earlier short-chain cyanoacrylates, which could elicit inflammatory responses due to rapid degradation into formaldehyde and cyanoacetate, the longer alkyl chain of octan-2-yl derivatives offers a slower, more biocompatible degradation profile.[3] This guide provides a comprehensive overview of **Octan-2-yl 2-cyanoacetate**, tailored for professionals in research and development.

Chemical Identifiers and Physicochemical Properties

A clear identification of a chemical compound is fundamental for research and regulatory purposes. **Octan-2-yl 2-cyanoacetate** is known by several synonyms, and its key identifiers and properties are summarized below.

Identifier	Value	Source(s)
CAS Number	52688-08-1	[4][5][6][7][8]
Molecular Formula	C ₁₁ H ₁₉ NO ₂	[4][5][6][8]
Molecular Weight	197.27 g/mol	[4][5][6][8]
Synonyms	2-Octyl cyanoacetate, sec-Octyl cyanoacetate, 1-Methylheptyl cyanoacetate, Octan-2-yl cyanoacetate	[2][6][7][9]
Appearance	Colorless to light green/yellow liquid	[6][9][10]
Boiling Point	241.4 ± 8.0 °C (Predicted)	[6][7]
Density	0.951 ± 0.06 g/cm ³ (Predicted)	[6][7]
InChI	InChI=1S/C11H19NO2/c1-3-4-5-6-7-10(2)14-11(13)8-9-12/h10H,3-8H2,1-2H3	[6][7][9]
SMILES	C(OC(C)CCCCC)(=O)CC#N	[6][9]

Synthesis of Octan-2-yl 2-cyanoacetate

The synthesis of **Octan-2-yl 2-cyanoacetate** is most commonly achieved through two primary routes: direct esterification of cyanoacetic acid with 2-octanol or transesterification using an alkyl cyanoacetate (like methyl cyanoacetate) and 2-octanol.

Method 1: Direct Esterification

This traditional method involves the reaction between cyanoacetic acid and 2-octanol, typically catalyzed by a strong acid like sulfuric acid or p-toluenesulfonic acid.[6][11] The reaction is driven to completion by the azeotropic removal of water using a solvent like toluene.[6] While straightforward, this method can be slow and may result in lower yields.[1]

Method 2: Transesterification

A more efficient and industrially adaptable method involves the transesterification of methyl cyanoacetate with 2-octanol.^[1] This process is catalyzed by a base, such as sodium methoxide. The reaction equilibrium is shifted towards the product by removing the methanol byproduct under reduced pressure.^[1] This method offers advantages such as milder reaction conditions, higher yield, and greater purity of the final product.^[1]

This protocol is based on a high-yield synthesis method suitable for laboratory and potential scale-up.^[1]

Materials:

- Methyl cyanoacetate (1.0 eq)
- 2-Octanol (1.2 eq)
- Sodium methoxide solution (e.g., 27% in methanol, 0.1 eq)
- 10% Sodium chloride solution
- Deionized water

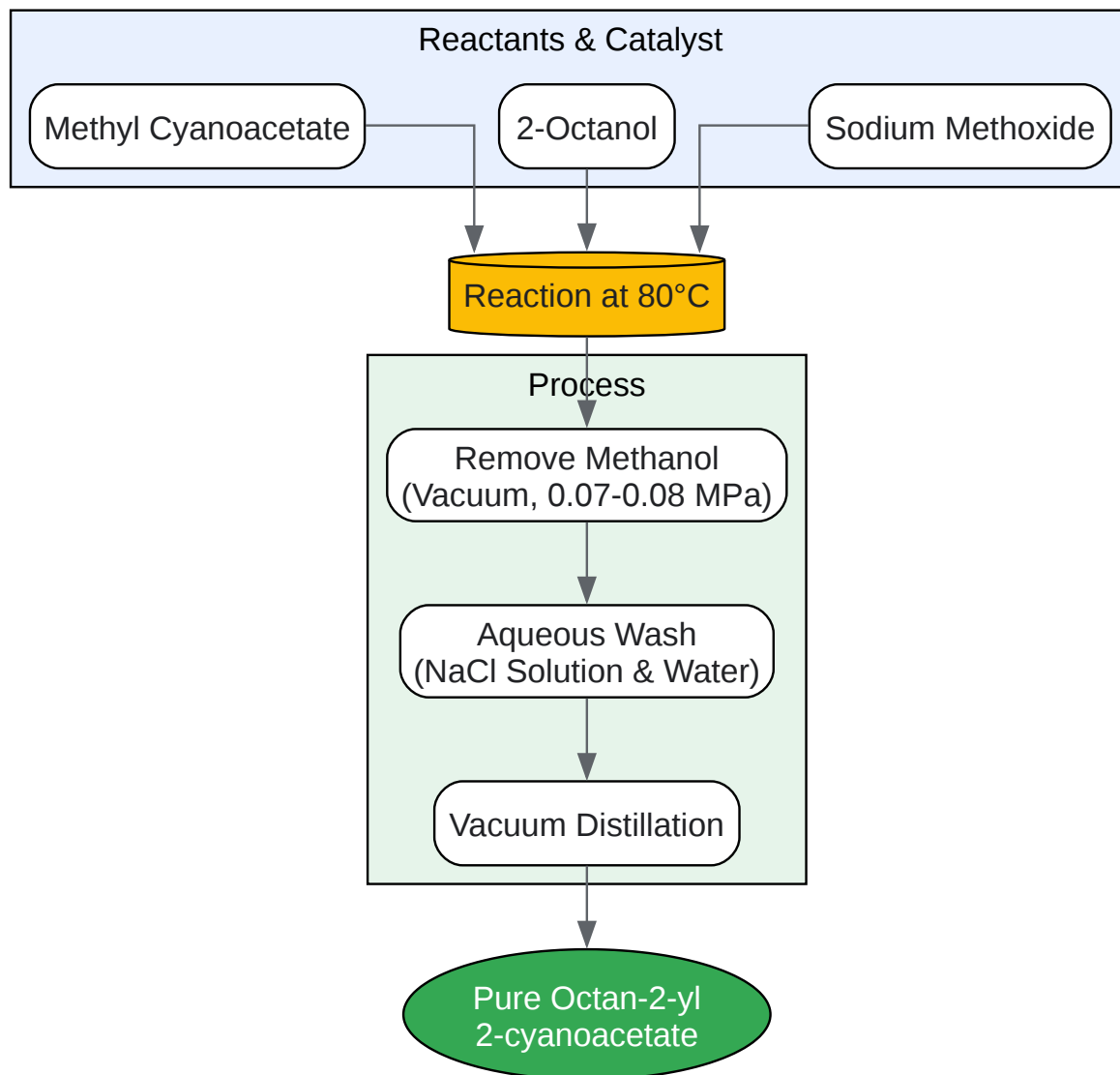
Equipment:

- Reaction flask equipped with a magnetic stirrer, heating mantle, and condenser
- Vacuum pump and pressure gauge
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** To a clean, dry reaction flask, add methyl cyanoacetate (10.1 mol), 2-octanol (12.12 mol), and a 27% sodium methoxide solution (1.01 mol).^[1]

- Reaction Execution: Stir the mixture and heat to 80°C.[\[1\]](#)
- Byproduct Removal: Apply negative pressure (0.07-0.08 MPa) using a water pump to facilitate the removal of the methanol byproduct as it forms.[\[1\]](#) Continue this process until methanol is completely removed, which drives the reaction to completion.
- Work-up: Once the reaction is complete, cool the mixture to 25°C.[\[1\]](#) Transfer the mixture to a separatory funnel and wash twice with 1000 mL of a 10% sodium chloride solution, followed by a single wash with 1000 mL of water to remove any remaining catalyst and water-soluble impurities.[\[1\]](#)
- Purification: Separate the organic layer, which contains the crude **Octan-2-yl 2-cyanoacetate**. The final product is purified by vacuum distillation to yield a colorless, transparent liquid with a purity of approximately 99.5% and a yield of around 89%.[\[1\]](#)



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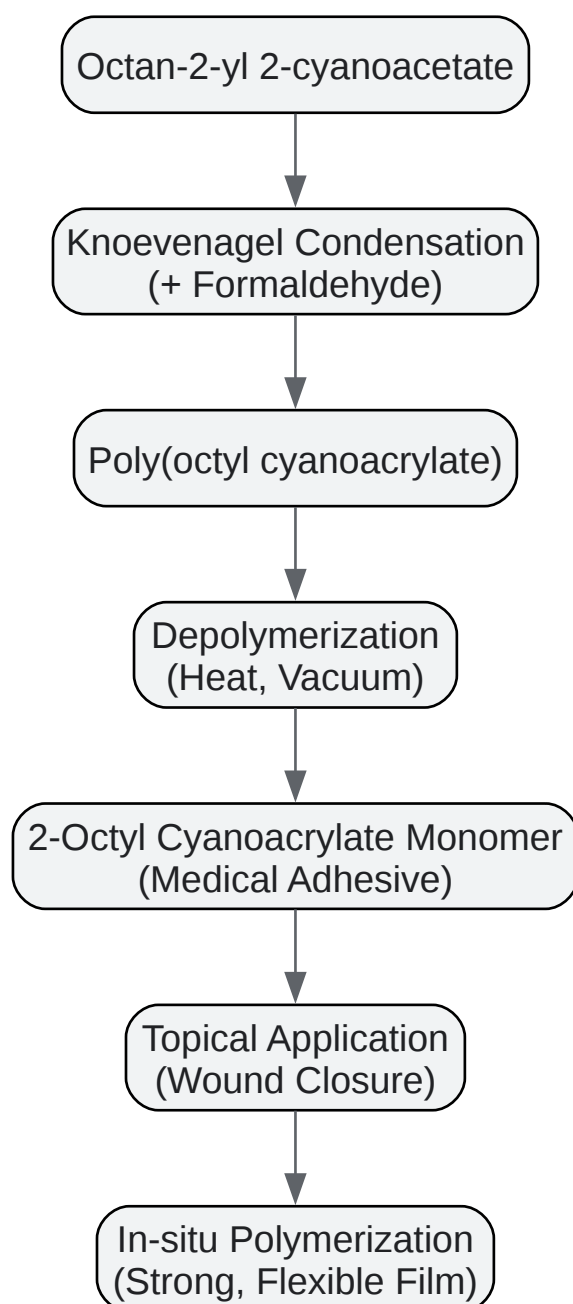
Caption: Transesterification workflow for **Octan-2-yl 2-cyanoacetate** synthesis.

Applications in Research and Drug Development

The primary application of **Octan-2-yl 2-cyanoacetate** is as a monomer intermediate for the synthesis of 2-octyl cyanoacrylate, a widely used medical adhesive.^{[2][3]}

Precursor to Medical Adhesives

Octan-2-yl 2-cyanoacetate is converted into its corresponding α -cyanoacrylate, 2-octyl cyanoacrylate, through a Knoevenagel condensation with formaldehyde, followed by depolymerization.[11] The resulting monomer, 2-octyl cyanoacrylate, polymerizes rapidly upon contact with moisture (anionic polymerization), forming a strong, flexible bond.[3] This property makes it an excellent adhesive for closing skin lacerations and surgical incisions, often replacing the need for sutures or staples.[3] Its use has been shown to result in better cosmetic outcomes and fewer complications compared to traditional closure methods.[12]



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Caption: Conversion of the precursor to the final medical adhesive.

Reagent in Organic Synthesis

Beyond its role in adhesives, the active methylene group in **Octan-2-yl 2-cyanoacetate** makes it a valuable reagent in other organic reactions, such as the Knoevenagel condensation with various aldehydes to synthesize more complex molecules.^{[13][14]} This reactivity allows for its use in creating diverse chemical structures for materials science and pharmaceutical research.

Safety, Handling, and Storage

Proper handling of **Octan-2-yl 2-cyanoacetate** is crucial to ensure laboratory safety.

Hazard Identification:

- The compound is classified as harmful if swallowed (H302).^{[6][9][15]}
- It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^{[15][16]}

Safe Handling and Personal Protective Equipment (PPE):

- Ventilation: Use only in a well-ventilated area or outdoors to avoid inhaling fumes.^{[4][5][15]}
- PPE: Wear suitable protective clothing, chemical-resistant gloves, and safety glasses with side shields or goggles.^{[4][15][17]}
- Hygiene: Wash hands thoroughly after handling.^{[4][9]} Do not eat, drink, or smoke in the work area.^{[4][17]}

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.^{[4][5]}
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.^{[4][5][17]}

- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.[4][17] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- Ingestion: If swallowed, rinse mouth with water. Call a poison control center or doctor for treatment advice.[9][15]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][5][17]
- Keep away from incompatible substances and sources of ignition.[4] The recommended storage temperature is often room temperature or refrigerated (2-8°C) for long-term stability. [6][18]

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